

Technical Support Center: Hsd17B13-IN-69

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Compound of Interest

Compound Name: *Hsd17B13-IN-69*

Cat. No.: *B12367457*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Hsd17B13-IN-69**, with a specific focus on addressing solubility issues in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **Hsd17B13-IN-69**?

A1: **Hsd17B13-IN-69** is a potent inhibitor of the enzyme 17 β -hydroxysteroid dehydrogenase 13 (HSD17B13).^{[1][2]} It has an IC₅₀ value of ≤ 0.1 μ M for estradiol and is utilized in research related to liver diseases such as non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH), as well as other metabolic and cardiovascular diseases.^{[1][3]}

Q2: What is the primary solvent for dissolving **Hsd17B13-IN-69**?

A2: The primary recommended solvent for dissolving **Hsd17B13-IN-69** for in vitro studies is dimethyl sulfoxide (DMSO).

Q3: What are the known solubility characteristics of Hsd17B13 inhibitors in DMSO?

A3: While specific quantitative solubility data for **Hsd17B13-IN-69** is not readily available, several other HSD17B13 inhibitors from the same chemical series, such as Hsd17B13-IN-2, Hsd17B13-IN-8, and Hsd17B13-IN-9, exhibit a solubility of up to 100 mg/mL in DMSO.^{[4][5][6]} It is important to note that achieving this concentration often requires specific handling procedures.^{[4][5][6]}

Q4: Are there any special considerations when using DMSO to dissolve **Hsd17B13-IN-69**?

A4: Yes. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly impact the solubility of many compounds, including potentially **Hsd17B13-IN-69**. Therefore, it is highly recommended to use newly opened or anhydrous DMSO for preparing stock solutions.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q5: How should I store the **Hsd17B13-IN-69** stock solution in DMSO?

A5: For long-term storage, it is recommended to aliquot the DMSO stock solution into single-use vials and store them at -80°C. For short-term storage, -20°C is acceptable. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Hsd17B13-IN-69 Solubility in DMSO

This guide provides a step-by-step approach to troubleshoot common solubility issues encountered with **Hsd17B13-IN-69** in DMSO.

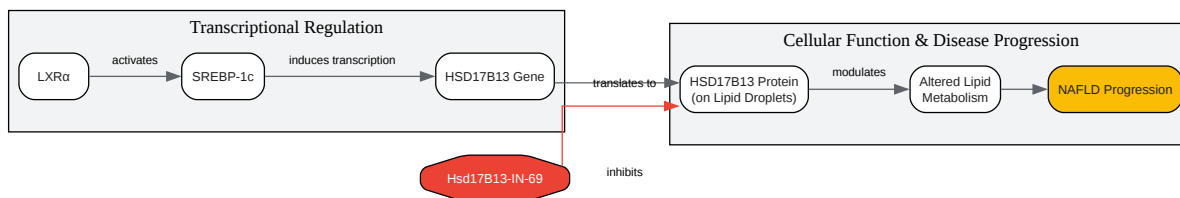
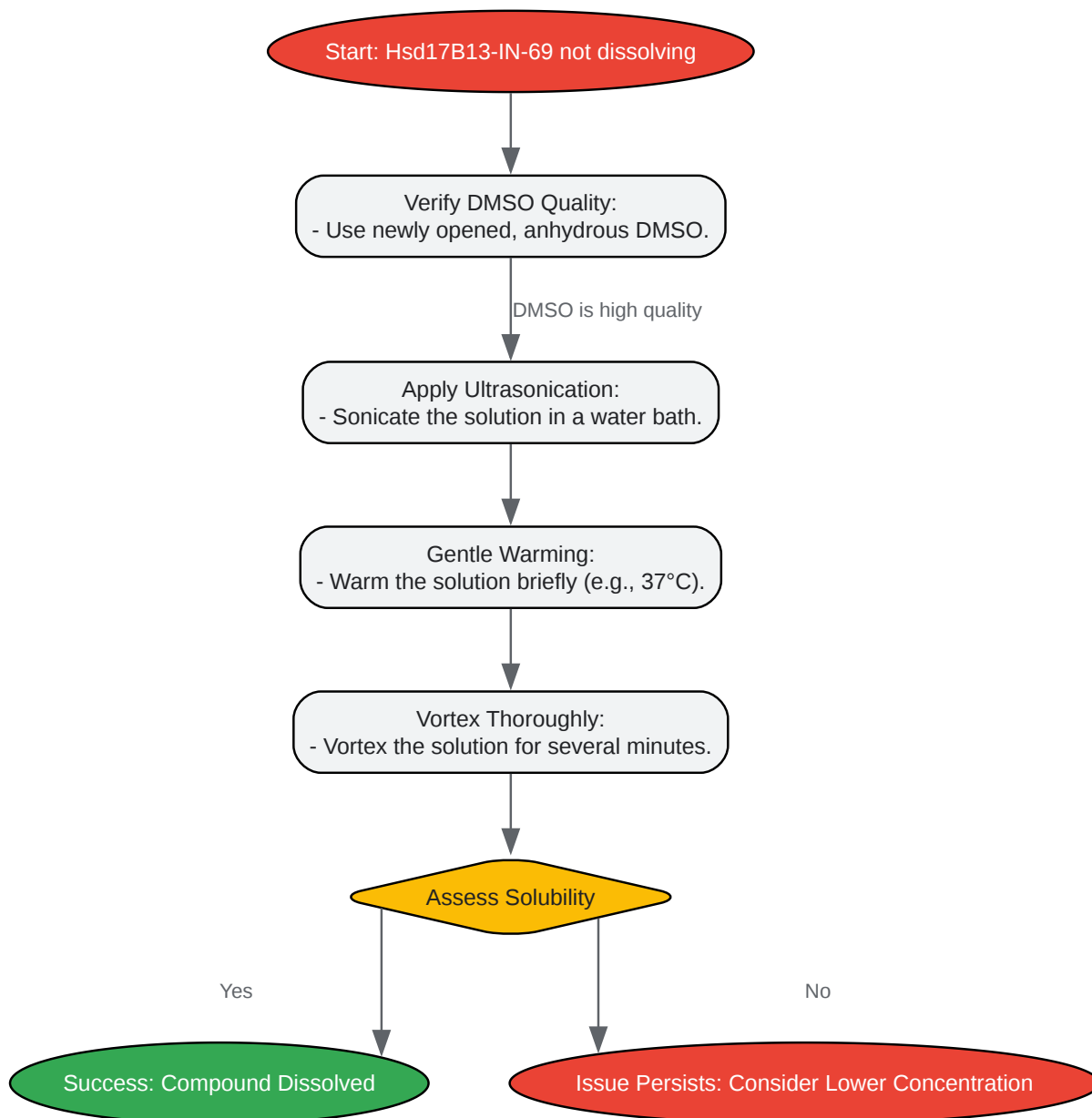
Problem: The compound is not fully dissolving in DMSO.

Quantitative Data Summary for Related HSD17B13 Inhibitors in DMSO

Compound	Molecular Weight	Solubility in DMSO	Required Conditions
Hsd17B13-IN-2	391.49 g/mol	100 mg/mL (255.49 mM)	Ultrasonic, Hygroscopic DMSO
Hsd17B13-IN-8	430.90 g/mol	100 mg/mL (232.07 mM)	Ultrasonic, Hygroscopic DMSO
Hsd17B13-IN-9	430.44 g/mol	100 mg/mL (232.32 mM)	Ultrasonic, Hygroscopic DMSO

Data sourced from MedChemExpress datasheets for the respective compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Troubleshooting Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CheMondis Marketplace [chemondis.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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